

A Comprehensive Technical Review of *trans*-4,5-Epoxy-2E,7Z-decadienal

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Compound of Interest

Compound Name: *trans*-4,5-Epoxy-2E,7Z-decadienal

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For Researchers, Scientists, and Drug Development Professionals

Abstract

***trans*-4,5-Epoxy-2E,7Z-decadienal** is a reactive aldehyde that originates from the peroxidation of polyunsaturated fatty acids. This document provides a detailed overview of its chemical synthesis, physicochemical properties, and known biological activities. Detailed experimental protocols for its synthesis are provided, based on established chemical transformations. The biological significance of this molecule, particularly its reactivity towards biomolecules and its role in oxidative stress, is discussed. While quantitative data on its biological effects are limited, this review consolidates the available information to serve as a valuable resource for researchers in the fields of chemistry, biology, and drug development.

Chemical and Physical Properties

***trans*-4,5-Epoxy-2E,7Z-decadienal** is a volatile organic compound with a characteristic metallic odor.[1] It is a key aroma component in various food products and has been identified as a marker of lipid peroxidation.[2] The fundamental physicochemical properties of this aldehyde are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ O ₂	[1]
Molecular Weight	168.23 g/mol	[1]
IUPAC Name	3-(3-pentylloxiran-2-yl)prop-2-enal	[1]
CAS Number	134454-31-2	[3]
Appearance	Colorless to pale yellow clear liquid (estimated)	
Boiling Point	92.00 °C @ 5.00 mm Hg	
Solubility	Soluble in alcohol. Water solubility estimated at 1153 mg/L @ 25 °C.	
Storage	Store under nitrogen, refrigerate in tightly sealed containers.	

Synthesis of trans-4,5-Epoxy-2E,7Z-decadienal

The synthesis of **trans-4,5-Epoxy-2E,7Z-decadienal** can be achieved through a two-step process involving an epoxidation reaction followed by a Wittig reaction.[4][5] A detailed experimental protocol, based on the synthetic strategy reported in the literature, is provided below.

Experimental Protocols

Step 1: trans-Epoxidation of (E)-2-octenal

This step involves the formation of the epoxide ring on the (E)-2-octenal precursor.

- Materials:
 - (E)-2-octenal

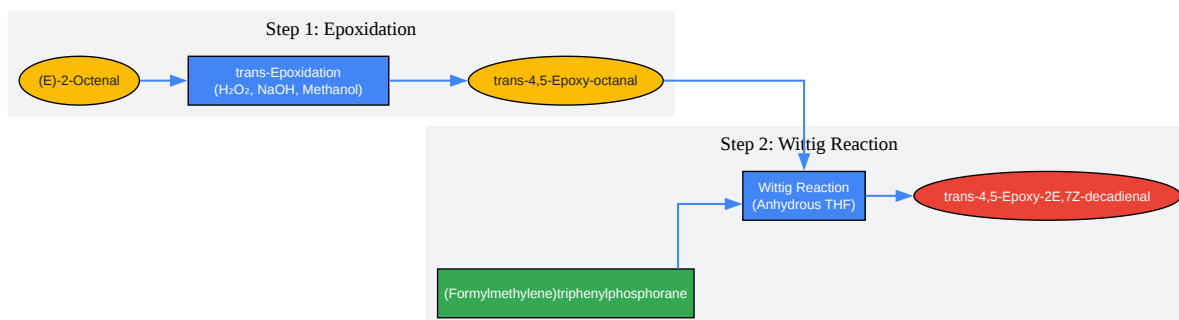
- Hydrogen peroxide (30% solution)
- Methanol
- Sodium hydroxide (NaOH)
- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Procedure:
 - Dissolve (E)-2-octenal in methanol in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
 - Slowly add a 30% solution of hydrogen peroxide to the stirred solution.
 - While maintaining the temperature at 0-5 °C, add a solution of sodium hydroxide in methanol dropwise. The pH of the reaction mixture should be monitored and maintained in the alkaline range.
 - After the addition is complete, allow the reaction to stir at room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC).
 - Once the reaction is complete, quench the reaction by adding water and extract the product with diethyl ether.
 - Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
 - Concentrate the filtrate under reduced pressure to obtain the crude trans-4,5-epoxy-octanal.
 - Purify the crude product by column chromatography on silica gel.

Step 2: Wittig Reaction for Chain Elongation

This step extends the carbon chain of the epoxy-octanal to form the final dienal product.

- Materials:
 - trans-4,5-epoxy-octanal (from Step 1)
 - (Formylmethylene)triphenylphosphorane (Wittig reagent)
 - Anhydrous tetrahydrofuran (THF)
 - Hexane
 - Ethyl acetate
- Procedure:
 - In a flame-dried, two-neck round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the Wittig reagent, (formylmethylene)triphenylphosphorane, in anhydrous THF.
 - To this solution, add a solution of trans-4,5-epoxy-octanal in anhydrous THF dropwise at room temperature with vigorous stirring.
 - Allow the reaction mixture to stir at room temperature for several hours, monitoring its progress by TLC.
 - Upon completion, quench the reaction by adding a saturated aqueous solution of ammonium chloride.
 - Extract the product with a mixture of hexane and ethyl acetate.
 - Wash the combined organic layers with brine and dry over anhydrous magnesium sulfate.
 - Filter the solution and concentrate the filtrate under reduced pressure.
 - The crude product will contain triphenylphosphine oxide as a byproduct. To remove this, triturate the crude mixture with cold diethyl ether or perform column chromatography on silica gel.

Synthesis Workflow



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Synthetic pathway for **trans-4,5-Epoxy-2E,7Z-decadienal**.

Biological Activity and Significance

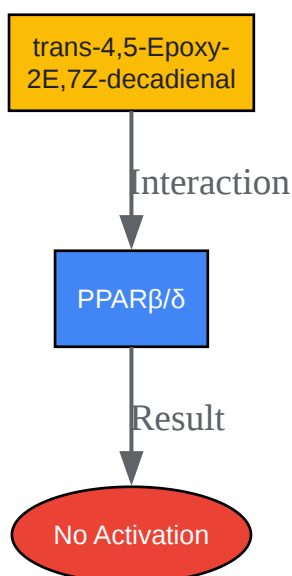
trans-4,5-Epoxy-2E,7Z-decadienal is a product of lipid peroxidation, a process implicated in cellular damage and various disease states.[6] Its high reactivity is attributed to the presence of both an epoxide and an α,β -unsaturated aldehyde moiety, making it a potent electrophile that can react with cellular nucleophiles.

Reactivity with Biomolecules

This reactive aldehyde is known to form adducts with the nucleophilic side chains of amino acids in proteins, particularly lysine.[2] This modification can lead to alterations in protein structure and function, contributing to cellular dysfunction. The reaction with lysine residues can result in the formation of pyrrole derivatives, which may contribute to the browning and fluorescence observed in aged or oxidized biological samples.[2]

Interaction with Signaling Pathways

The interaction of **trans-4,5-Epoxy-2E,7Z-decadienal** with specific signaling pathways is an area of ongoing research. One study investigated its effect on the Peroxisome Proliferator-Activated Receptor beta/delta (PPAR β/δ), a nuclear receptor involved in lipid metabolism and inflammation. The results indicated that **trans-4,5-Epoxy-2E,7Z-decadienal** does not activate PPAR β/δ .



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Interaction of the molecule with the PPAR β/δ signaling pathway.

Quantitative Biological Data

Quantitative data on the biological activity of **trans-4,5-Epoxy-2E,7Z-decadienal**, such as IC₅₀ values for cytotoxicity or kinetic data for its reactions with biomolecules, are not extensively available in the current literature. Further research is required to fully characterize its potency and mechanisms of action at a quantitative level.

Biological Activity	Assay/System	Result	Reference
Receptor Activation	PPAR β/δ Reporter Assay	No activation observed	

Conclusion

trans-4,5-Epoxy-2E,7Z-decadienal is a chemically reactive molecule of significant interest due to its origins in lipid peroxidation and its potential to interact with and modify biological systems. This guide has provided a detailed overview of its synthesis and a summary of its known chemical and biological properties. The provided experimental protocols offer a foundation for its laboratory preparation. While our understanding of its specific roles in cellular signaling and pathology is still developing, its established reactivity highlights the need for further investigation into its biological consequences. The information compiled herein serves as a foundational resource for researchers aiming to explore the chemistry and biology of this intriguing aldehyde.

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